

Application Notes and Protocols for CRISPR-Cas9 Editing of the Neurocan Gene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Neurocan, encoded by the NCAN gene, is a chondroitin sulfate proteoglycan predominantly expressed in the central nervous system. As a key component of the extracellular matrix, **neurocan** is implicated in the modulation of cell adhesion, migration, and neurite outgrowth.[1] Altered NCAN expression has been associated with several neurological and psychiatric disorders, including bipolar disorder and schizophrenia, making it a gene of interest for therapeutic development and disease modeling.

The advent of CRISPR-Cas9 technology provides an unprecedented opportunity to precisely edit the NCAN gene. This allows for the creation of robust in vitro and in vivo models to study its function, validate it as a drug target, and potentially develop novel gene-based therapies for related neurological conditions. These application notes provide a comprehensive overview and detailed protocols for the targeted disruption of the NCAN gene in neuronal stem cells using CRISPR-Cas9.

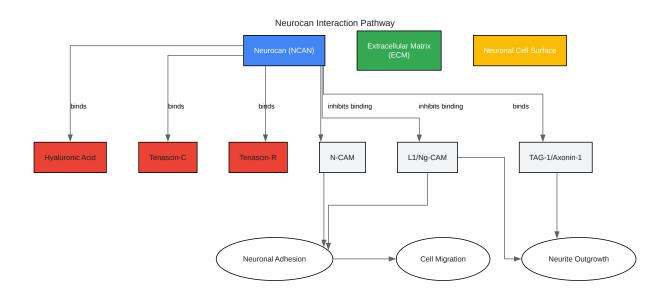
Signaling and Interaction Pathway of Neurocan

Neurocan functions as a crucial node in the extracellular matrix, interacting with various cell surface and matrix proteins to regulate neuronal adhesion and neurite outgrowth.

Understanding these interactions is key to elucidating the functional consequences of NCAN gene editing. **Neurocan** has been shown to bind to several important neural molecules,



including Neural Cell Adhesion Molecule (N-CAM), L1/Ng-CAM, and TAG-1/axonin-1.[1] It also interacts with extracellular matrix components like hyaluronic acid, tenascin-C, and tenascin-R. [1] These interactions collectively influence the perineuronal environment and modulate synaptic plasticity.



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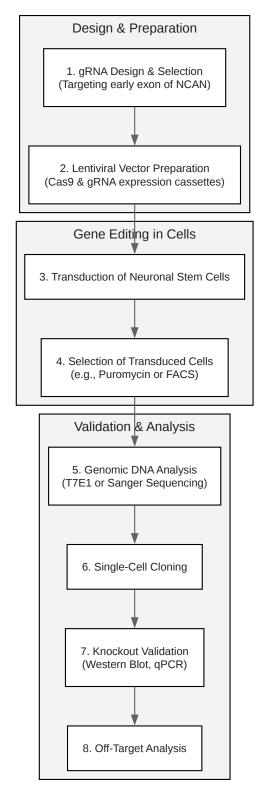
Caption: **Neurocan**'s interactions within the extracellular matrix and with neuronal surface proteins.

Experimental Workflow for NCAN Gene Knockout

The general workflow for creating a stable NCAN knockout neuronal stem cell line involves several key stages, from guide RNA design to validation of the gene edit.



CRISPR-Cas9 Workflow for NCAN Knockout



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References

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